

Proper Disposal of Terbutryn-d5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Terbutryn-d5

Cat. No.: B1409488

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The safe and compliant disposal of **Terbutryn-d5** is a critical aspect of laboratory safety and environmental responsibility. This guide provides essential information, procedural steps, and safety protocols to ensure the proper management of **Terbutryn-d5** waste, aligning with regulatory requirements and best practices for chemical handling.

Immediate Safety and Handling

Before handling **Terbutryn-d5**, it is imperative to consult the Safety Data Sheet (SDS). Key safety precautions include the use of personal protective equipment (PPE) such as safety glasses, chemical-resistant gloves, and a lab coat.^[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^[1]

In the event of accidental release, appropriate measures must be taken immediately. For spills, pick up the material without creating dust and place it in a suitable, closed container for disposal.^[1] Avoid letting the product enter drains, as it is toxic to aquatic life with long-lasting effects.^[2]

Step-by-Step Disposal Procedure

The disposal of **Terbutryn-d5** must adhere to federal, state, and local regulations. The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).^{[3][4]} Academic laboratories may be subject to the standards outlined in Subpart K of the RCRA regulations.^[5]

- Waste Identification and Segregation:
 - **Terbutryn-d5** waste is considered hazardous.
 - Segregate **Terbutryn-d5** waste from other chemical waste streams to prevent incompatible chemical reactions.[\[3\]](#) Use dedicated, clearly labeled waste containers.
- Container Requirements:
 - Use containers that are chemically compatible with **Terbutryn-d5** and are in good condition with secure, leak-proof closures.[\[3\]](#)
 - The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**Terbutryn-d5**."
- Storage and Accumulation:
 - Store waste containers in a designated satellite accumulation area within the laboratory, at or near the point of generation.[\[6\]](#)
 - Keep waste containers closed at all times, except when adding waste.[\[6\]](#)
 - Do not accumulate more than 55 gallons of hazardous waste in a satellite accumulation area.[\[6\]](#)
 - Waste must be removed from the laboratory for disposal within twelve months of the accumulation start date.[\[5\]](#)[\[6\]](#)
- Disposal Request and Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
 - Do not dispose of **Terbutryn-d5** down the drain or in regular trash.[\[3\]](#)

Quantitative Hazard Data

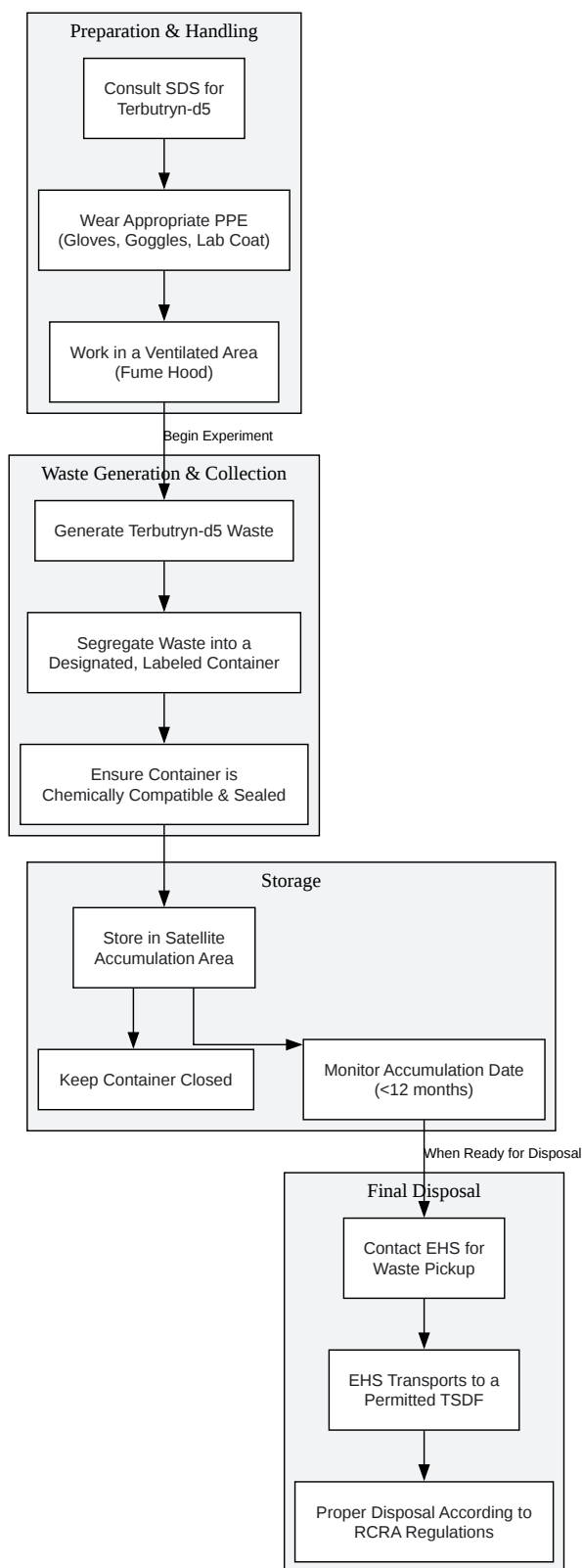
The following table summarizes the ecotoxicological data for Terbutryn, the parent compound of **Terbutryn-d5**. This information underscores the importance of preventing environmental release.

Organism	Toxicity Measurement	Value	Reference
Rainbow Trout	LC50 (96 hours)	2.4 - 3 mg/kg	[7][8]
Bluegill Sunfish	LC50 (96 hours)	2.7 - 4.8 mg/kg	[7][8]
Daphnia magna	EC50 (48 hours)	2.66 ppm	[7]
Mallard Duck	Acute Oral LD50	> 4,640 mg/kg	[7]
Bobwhite Quail	8-day Dietary LC50	> 20,000 mg/kg	[8]
Honeybees	Acute Contact LD50	Relatively non-toxic	[7]

LC50: The concentration of a chemical which kills 50% of a test population. EC50: The concentration of a chemical that produces an effect in 50% of a test population. LD50: The dose of a chemical which kills 50% of a test population.

Experimental Workflow and Disposal Pathway

The following diagram illustrates the logical workflow for the proper disposal of **Terbutryn-d5** in a laboratory setting.



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Terbutryn-d5 Disposal Workflow

By adhering to these procedures, researchers and laboratory personnel can ensure the safe handling and environmentally responsible disposal of **Terbutryn-d5**, thereby minimizing risks to themselves and the environment.

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References

- 1. cdnisotopes.com [cdnisotopes.com]
- 2. titanag.com.au [titanag.com.au]
- 3. danielshealth.com [danielshealth.com]
- 4. nationalacademies.org [nationalacademies.org]
- 5. epa.gov [epa.gov]
- 6. ehrs.upenn.edu [ehrs.upenn.edu]
- 7. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 8. EXTTOXNET PIP - TERBUTRYN [exttoxnet.orst.edu]
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